

# Navigating the Chemical Landscape of 6-Propyloxane-2,4-dione: A Technical Overview

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## Compound of Interest

Compound Name: 6-Propyloxane-2,4-dione

Cat. No.: B15397796

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For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide delves into the chemical structure, properties, and potential biological significance of **6-Propyloxane-2,4-dione**. While specific experimental data for this precise molecule is not readily available in public databases, this document provides a comprehensive overview based on the known characteristics of the broader class of 6-substituted-oxane-2,4-diones. The information presented herein is intended to serve as a foundational resource for researchers interested in the synthesis, characterization, and potential applications of this and related compounds.

## Chemical Structure and Properties

**6-Propyloxane-2,4-dione** is a heterocyclic organic compound. Its structure features a six-membered oxane (tetrahydropyran) ring, indicating the presence of an oxygen atom within the ring. The "-dione" suffix points to two ketone functional groups, located at positions 2 and 4 of the ring. A propyl group is attached at the 6th position.

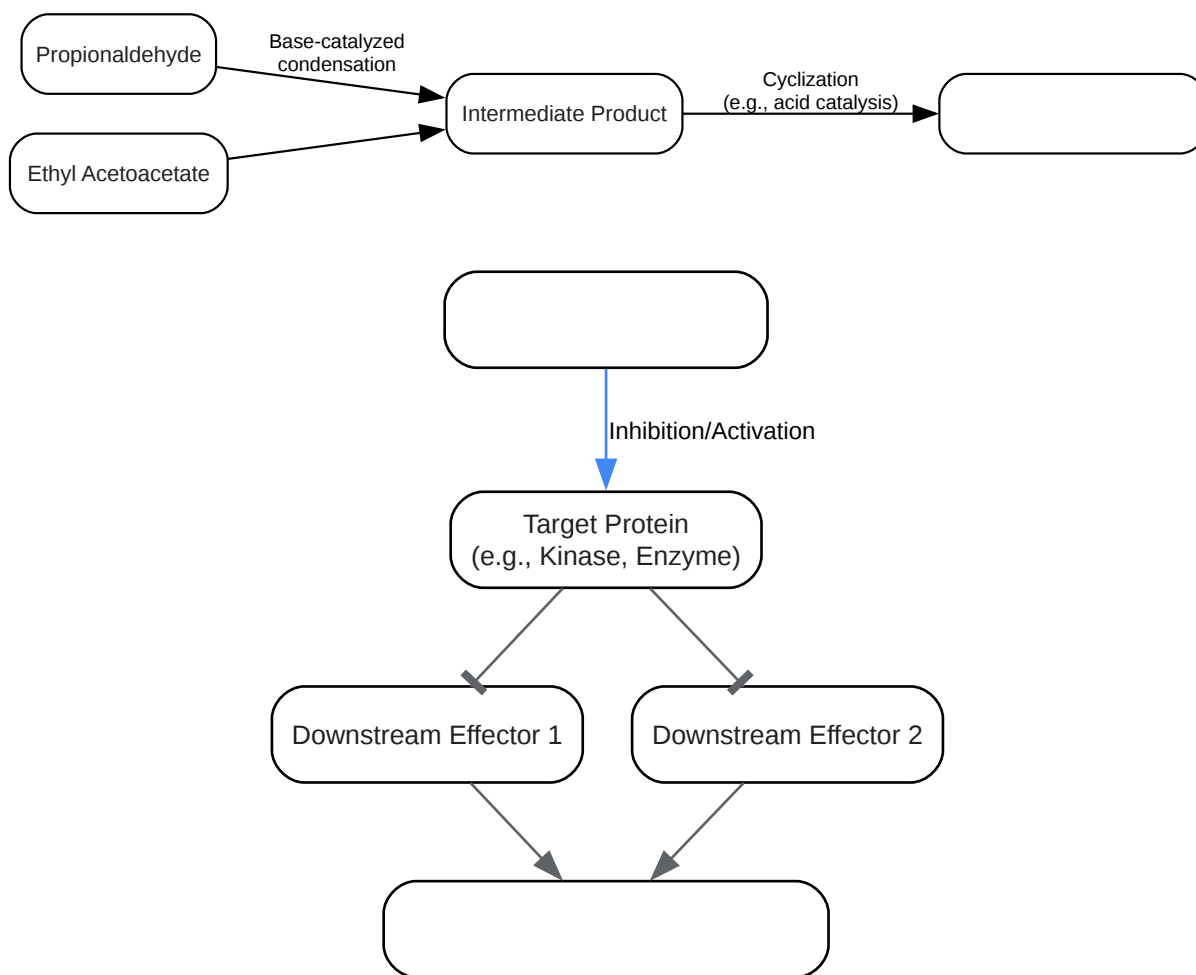
While experimental data for **6-Propyloxane-2,4-dione** is unavailable, the table below summarizes the key physicochemical properties of a structurally related compound, 5-ethyl-3,3-dimethyl-6-propyloxane-2,4-dione, to provide an estimated profile.<sup>[1]</sup>

Property	Value
Molecular Formula	C12H20O3
Molecular Weight	212.28 g/mol
IUPAC Name	5-ethyl-3,3-dimethyl-6-propyloxane-2,4-dione
SMILES	<chem>CCCC1C(C(=O)C(C(=O)O1)(C)C)CC</chem>
InChI	InChI=1S/C12H20O3/c1-5-7-9-8(6-2)10(13)12(3,4)11(14)15-9/h8-9H,5-7H2,1-4H3

## Synthesis and Experimental Protocols

A general synthetic route for the preparation of 6-substituted-oxane-2,4-diones can be conceptualized based on established organic chemistry principles. One plausible approach involves the condensation of a  $\beta$ -ketoester with an appropriate aldehyde, followed by cyclization.

A potential synthetic workflow for **6-Propyloxane-2,4-dione** is outlined below. This is a hypothetical pathway and would require experimental validation.



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## References

- 1. 6-propyl-tetrahydropyran-2-thione - Chemical & Physical Properties by Cheméo [chemeo.com]
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